

Navigating the Safety Landscape of 2-Ethoxy-5-fluorophenol: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethoxy-5-fluorophenol

CAS No.: 376600-64-5

Cat. No.: B2809321

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An In-depth Analysis for Researchers and Drug Development Professionals

Disclaimer: This document has been prepared as a technical guide for experienced researchers and professionals. An official Safety Data Sheet (SDS) for **2-Ethoxy-5-fluorophenol** (CAS No. 376600-64-5) is not publicly available at the time of this writing. The information herein is a synthesis of data from structurally analogous compounds to provide a provisional safety framework. All personnel must conduct a thorough, site-specific risk assessment before handling this chemical, and this guide should not be considered a substitute for an official, supplier-provided SDS.

Chemical Identification and a Path to a Provisional Safety Profile

2-Ethoxy-5-fluorophenol is a substituted aromatic compound with the following identifiers:

- Chemical Name: **2-Ethoxy-5-fluorophenol**
- CAS Number: 376600-64-5

- Molecular Formula: $C_8H_9FO_2$
- Molecular Weight: 156.15 g/mol

The absence of a dedicated Safety Data Sheet necessitates a logical, evidence-based approach to hazard assessment. By examining the safety profiles of its core structural components, 2-Ethoxyphenol and 2-Fluorophenol, we can construct a reliable, albeit provisional, safety and handling protocol. This methodology allows for informed decision-making in the laboratory, grounded in the established behaviors of closely related molecules.

Hazard Analysis through Structural Analogues

The predicted hazard profile of **2-Ethoxy-5-fluorophenol** is derived from the known hazards of 2-Ethoxyphenol and 2-Fluorophenol. The presence of the phenol group suggests a baseline of skin and eye irritancy, while the ethoxy and fluoro substituents are anticipated to modulate its toxicological and physical hazards.

Property/Hazard	2-Ethoxyphenol (CAS 94-71-3)	2-Fluorophenol (CAS 367-12-4)	Predicted Profile for 2-Ethoxy-5-fluorophenol
Physical State	Liquid or low-melting solid	Liquid or crystalline solid	Likely a liquid or low-melting solid at room temperature.
GHS Pictograms	Danger	Warning	Likely to include pictograms for skin/eye irritation, and potentially for acute toxicity and flammability.
Hazard Statements	Combustible liquid, May cause an allergic skin reaction, Causes serious eye damage. [1]	Flammable liquid and vapor, Harmful if swallowed, in contact with skin or if inhaled, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation. [2] [3]	Harmful if swallowed, in contact with skin, or if inhaled. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation. May be a combustible liquid.
Acute Toxicity	May be harmful if swallowed. [1]	Harmful if swallowed, in contact with skin, or if inhaled. [2][3]	Assumed to be harmful by all routes of exposure.
Skin Corrosion/Irritation	May cause skin irritation and allergic reactions. [4]	Causes skin irritation. [2][3]	Expected to be a skin irritant.
Eye Damage/Irritation	Causes serious eye damage. [1]	Causes serious eye irritation. [2]	Expected to cause serious eye irritation.
Flammability	Combustible liquid. [1]	Flammable liquid and vapor. [2][3]	Assumed to be a combustible liquid.

Rationale for the Predicted Profile:

The predicted hazard profile for **2-Ethoxy-5-fluorophenol** is a composite of the hazards presented by its analogues. The phenolic backbone is a known irritant. The addition of a fluorine atom, as seen in 2-Fluorophenol, often increases the systemic toxicity of aromatic compounds. Therefore, it is prudent to assume that **2-Ethoxy-5-fluorophenol** is harmful by ingestion, skin contact, and inhalation. The ethoxy group in 2-Ethoxyphenol contributes to its classification as a combustible liquid, a property that should be assumed for the target compound.

Comprehensive Safety and Handling Protocols

Based on the predicted hazard profile, the following protocols are recommended for handling **2-Ethoxy-5-fluorophenol** in a laboratory setting. These protocols are designed to be self-validating by incorporating multiple layers of safety.

Personal Protective Equipment (PPE)

A stringent PPE regimen is mandatory to prevent exposure.

- **Eye and Face Protection:** Chemical splash goggles in combination with a face shield are required. Standard safety glasses are not sufficient.
- **Skin Protection:** A chemically resistant lab coat or apron must be worn. Full-length pants and closed-toe shoes are mandatory.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn. It is critical to inspect gloves for any signs of degradation or perforation before each use. Given the lack of specific permeation data, it is advisable to change gloves frequently and immediately upon any suspected contact.
- **Respiratory Protection:** All handling of **2-Ethoxy-5-fluorophenol**, including weighing and solution preparation, must be conducted within a certified chemical fume hood to prevent inhalation of vapors.

Engineering Controls

- **Ventilation:** A properly functioning chemical fume hood is the primary engineering control to minimize inhalation exposure.

- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible in the immediate vicinity of where the chemical is handled.

Handling and Storage

- **Handling:** Avoid all direct contact with the chemical. Do not breathe vapors. Use only in a well-ventilated area, preferably a chemical fume hood. Keep containers tightly closed when not in use. After handling, wash hands and any exposed skin thoroughly.
- **Storage:** Store in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials such as strong oxidizing agents, strong reducing agents, strong acids, and strong bases.^{[1][4]}

Emergency Procedures: A Step-by-Step Response Plan

In the event of an emergency, a calm and methodical response is crucial.

First-Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
- **Inhalation:** Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink plenty of water. Seek immediate medical attention.

Spill and Leak Response

- **Small Spills:** In the event of a small spill, evacuate the immediate area. Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite or sand.^[4] Collect the absorbed material into a sealed, properly labeled container for hazardous waste disposal.

- **Large Spills:** For a large spill, evacuate the laboratory and notify the appropriate emergency response team and environmental health and safety (EHS) department.

Fire-Fighting Measures

- **Extinguishing Media:** Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire.^{[1][5]}
- **Specific Hazards:** The compound is expected to be a combustible liquid. Upon combustion, it may produce hazardous decomposition products including carbon monoxide, carbon dioxide, and hydrogen fluoride.^[6]
- **Protective Equipment:** Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

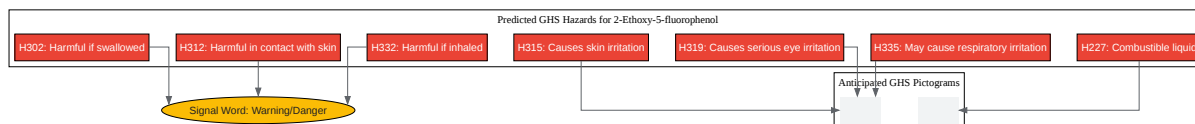
Disposal Considerations

The disposal of **2-Ethoxy-5-fluorophenol** and any contaminated materials must be handled as hazardous waste.

- **Waste Collection:** All waste containing this chemical, including empty containers and contaminated lab supplies, should be collected in a designated, sealed, and properly labeled hazardous waste container.
- **Disposal Protocol:** Arrange for the disposal of hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor. Do not dispose of this chemical down the drain or in the regular trash.

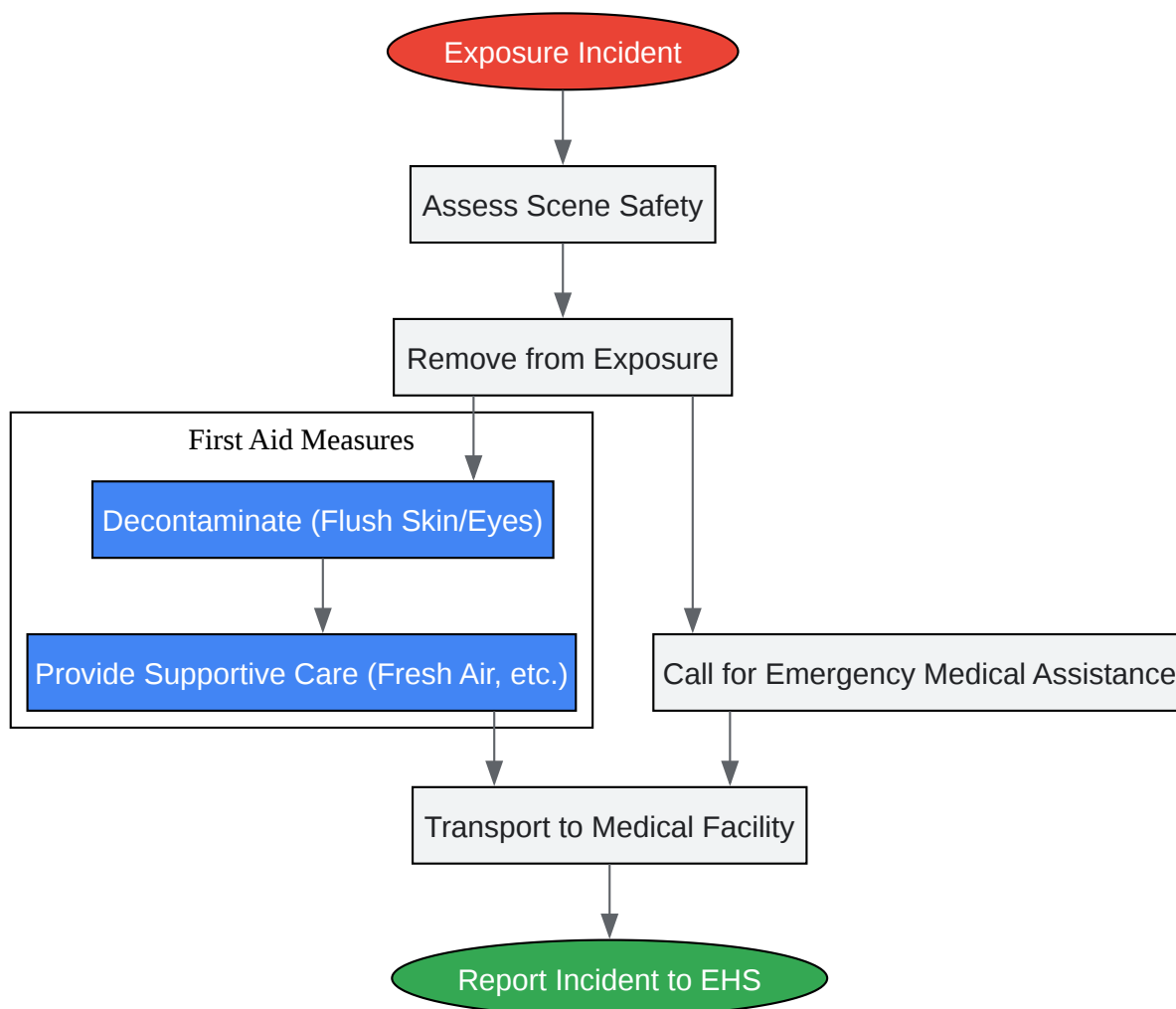
Visualizing Safety Workflows

To further enhance the understanding of the necessary safety protocols, the following diagrams, generated using Graphviz, illustrate key decision-making processes.



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Caption: Predicted GHS Hazard Classification for **2-Ethoxy-5-fluorophenol**.



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Caption: Emergency Response Workflow for an Exposure Incident.

References

- Loba Chemie. 2-ETHOXYPHENOL FOR SYNTHESIS. [\[Link\]](#)
- Genfarm. Safety Data Sheet. [\[Link\]](#)

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